

Spectroscopic Profile of 3-Butoxyphenol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Butoxyphenol**

Cat. No.: **B099933**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **3-Butoxyphenol**, a key intermediate in various chemical syntheses. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights for structural elucidation and quality control.

Core Spectroscopic Data

The spectroscopic data presented herein has been compiled from various spectral databases and is presented in a structured format for ease of reference and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound.

¹H NMR (Proton NMR) Data

Proton NMR spectroscopy identifies the different types of hydrogen atoms in a molecule. The chemical shifts are reported in parts per million (ppm) relative to a standard reference.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.10	m	1H	Ar-H
~6.50	m	3H	Ar-H
~3.95	t	2H	-OCH ₂ -
~1.75	m	2H	-OCH ₂ CH ₂ -
~1.48	m	2H	-CH ₂ CH ₂ CH ₃
~0.98	t	3H	-CH ₃
~5.0-6.0	br s	1H	Ar-OH

¹³C NMR (Carbon-13 NMR) Data

Carbon-13 NMR spectroscopy provides information about the different carbon environments within a molecule.

Chemical Shift (ppm)	Assignment
~159.0	C-O (ether)
~156.0	C-OH
~130.0	Ar-CH
~108.0	Ar-CH
~106.0	Ar-CH
~102.0	Ar-CH
~68.0	-OCH ₂ -
~31.5	-OCH ₂ CH ₂ -
~19.5	-CH ₂ CH ₂ CH ₃
~14.0	-CH ₃

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[\[1\]](#)

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3380	Strong, Broad	O-H stretch (phenolic)
~2960, 2930, 2870	Medium-Strong	C-H stretch (aliphatic)
~1600, 1500	Medium-Strong	C=C stretch (aromatic)
~1210	Strong	C-O stretch (aryl ether)
~1160	Strong	C-O stretch (alcohol)

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. The mass spectrum of **3-Butoxyphenol** was obtained using electron ionization (EI).[\[2\]](#)

m/z	Relative Abundance (%)	Assignment
166	~40	[M] ⁺ (Molecular Ion)
110	100	[M - C ₄ H ₈] ⁺
82	~15	
57	~10	[C ₄ H ₉] ⁺
41	~20	
29	~15	[C ₂ H ₅] ⁺

Experimental Protocols

Detailed methodologies for the acquisition of the cited spectroscopic data are provided below.

NMR Spectroscopy

Sample Preparation:

- Approximately 10-20 mg of **3-Butoxyphenol** was dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- The solution was transferred to a 5 mm NMR tube.
- A small amount of tetramethylsilane (TMS) was added as an internal standard for chemical shift referencing (0 ppm).

Instrumentation and Data Acquisition:

- Instrument: Varian A-60 NMR Spectrometer or equivalent.[\[3\]](#)
- ^1H NMR:
 - Spectrometer frequency: 60 MHz or higher.
 - A sufficient number of scans were acquired to obtain a good signal-to-noise ratio.
- ^{13}C NMR:
 - Spectrometer frequency: 15 MHz or higher.
 - Proton decoupling was employed to simplify the spectrum.

Infrared (IR) Spectroscopy

Sample Preparation:

The IR spectrum was recorded using a thin film of the neat liquid sample.

- A small drop of **3-Butoxyphenol** was placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates.
- The plates were gently pressed together to form a thin, uniform film.

Instrumentation and Data Acquisition:

- Instrument: Bruker IFS 85 FT-IR spectrometer or equivalent.[\[3\]](#)
- Technique: Fourier Transform Infrared (FT-IR) spectroscopy.
- Spectral Range: 4000-400 cm^{-1} .
- The spectrum was recorded as percent transmittance versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

Sample Introduction and Ionization:

- Technique: Gas Chromatography-Mass Spectrometry (GC-MS).
- Ionization Method: Electron Ionization (EI) at 70 eV.

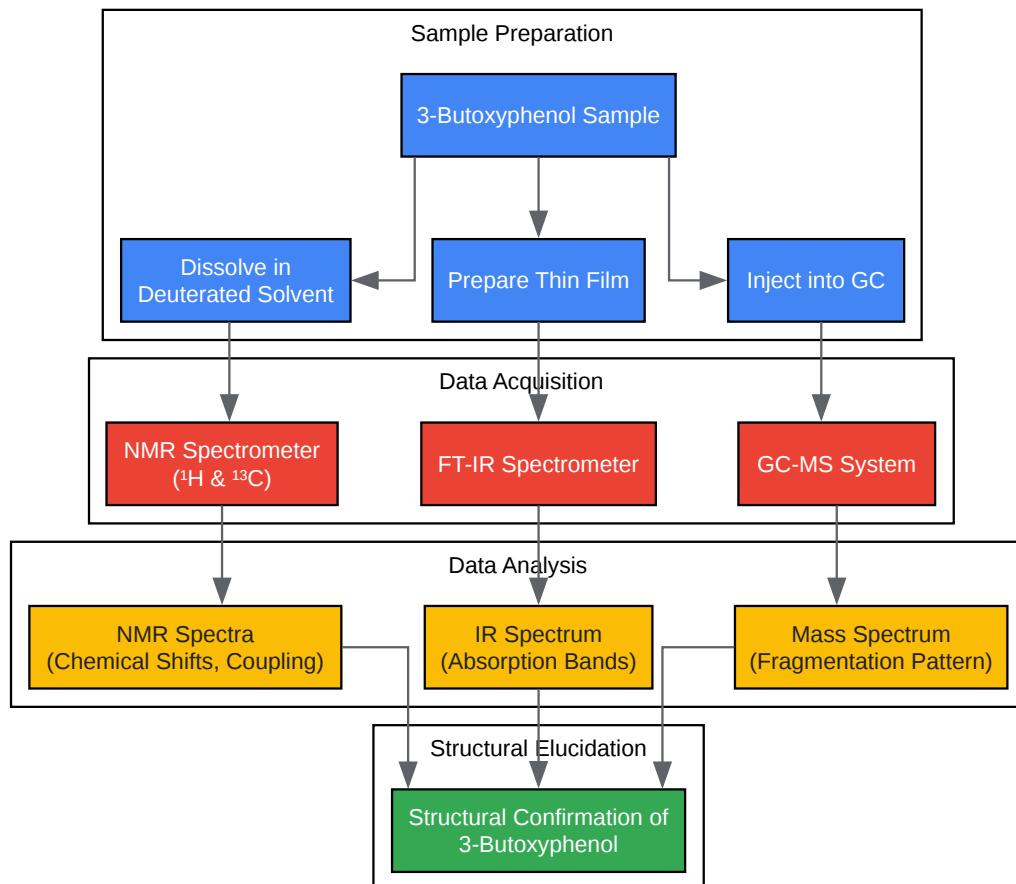
Instrumentation and Data Acquisition:

- GC Column: A suitable capillary column (e.g., DB-5ms) was used for the separation of the compound.
- Carrier Gas: Helium.
- Mass Analyzer: Quadrupole or ion trap mass analyzer.
- Data Acquisition: The mass spectrum was recorded by scanning a range of mass-to-charge ratios (e.g., m/z 20-200).

Data Analysis Workflow

The following diagram illustrates the general workflow for obtaining and analyzing the spectroscopic data of **3-Butoxyphenol**.

Spectroscopic Analysis Workflow for 3-Butoxyphenol

[Click to download full resolution via product page](#)

Caption: General workflow for spectroscopic analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m.youtube.com [m.youtube.com]
- 2. Phenol, 3-butoxy- [webbook.nist.gov]
- 3. 3-Butoxyphenol | C10H14O2 | CID 87876 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Profile of 3-Butoxyphenol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b099933#spectroscopic-data-of-3-butoxyphenol-nmr-ir-ms>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com